

Introduction: The Strategic Value of the Pyrimidine-Aniline Core

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Compound of Interest

Compound Name: 3-Pyrimidin-5-ylaniline

CAS No.: 69491-59-4

Cat. No.: B1278150

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In the landscape of medicinal chemistry, certain molecular frameworks consistently appear in successful therapeutic agents. These "privileged scaffolds" possess the ideal combination of structural and electronic features to interact with key biological targets. **3-Pyrimidin-5-ylaniline** is a prominent example, merging the hydrogen-bond accepting capabilities of a pyrimidine ring with the versatile synthetic handle of an aniline moiety.[1][2] This combination is particularly adept at targeting the ATP-binding site of protein kinases, enzymes that are frequently dysregulated in cancer and inflammatory diseases.[3] This guide serves as a practical resource for scientists looking to leverage this high-value building block in their research and development programs.

Molecular Structure and Physicochemical Properties

3-Pyrimidin-5-ylaniline is a biaryl system where a pyrimidine ring is linked at its 5-position to the meta-position of an aniline ring. This specific arrangement influences the molecule's spatial geometry and electronic properties, making it a valuable starting point for library synthesis.

Diagram 1: Chemical Structure of **3-Pyrimidin-5-ylaniline**

Caption: 2D structure of **3-Pyrimidin-5-ylaniline**.

Table 1: Physicochemical Properties of **3-Pyrimidin-5-ylaniline**

Property	Value	Source
CAS Number	69491-59-4	[4]
Molecular Formula	C ₁₀ H ₉ N ₃	[4]
Molecular Weight	171.20 g/mol	[4]
IUPAC Name	3-(Pyrimidin-5-yl)aniline	[4]
Appearance	Solid (Typical)	-
Purity	≥97% (Typical)	[5]
Storage	2-8°C, keep in a dark place, sealed in dry	[6]

Note: Experimental data such as melting point and solubility are not consistently reported in publicly available literature, which is common for synthetic intermediates.

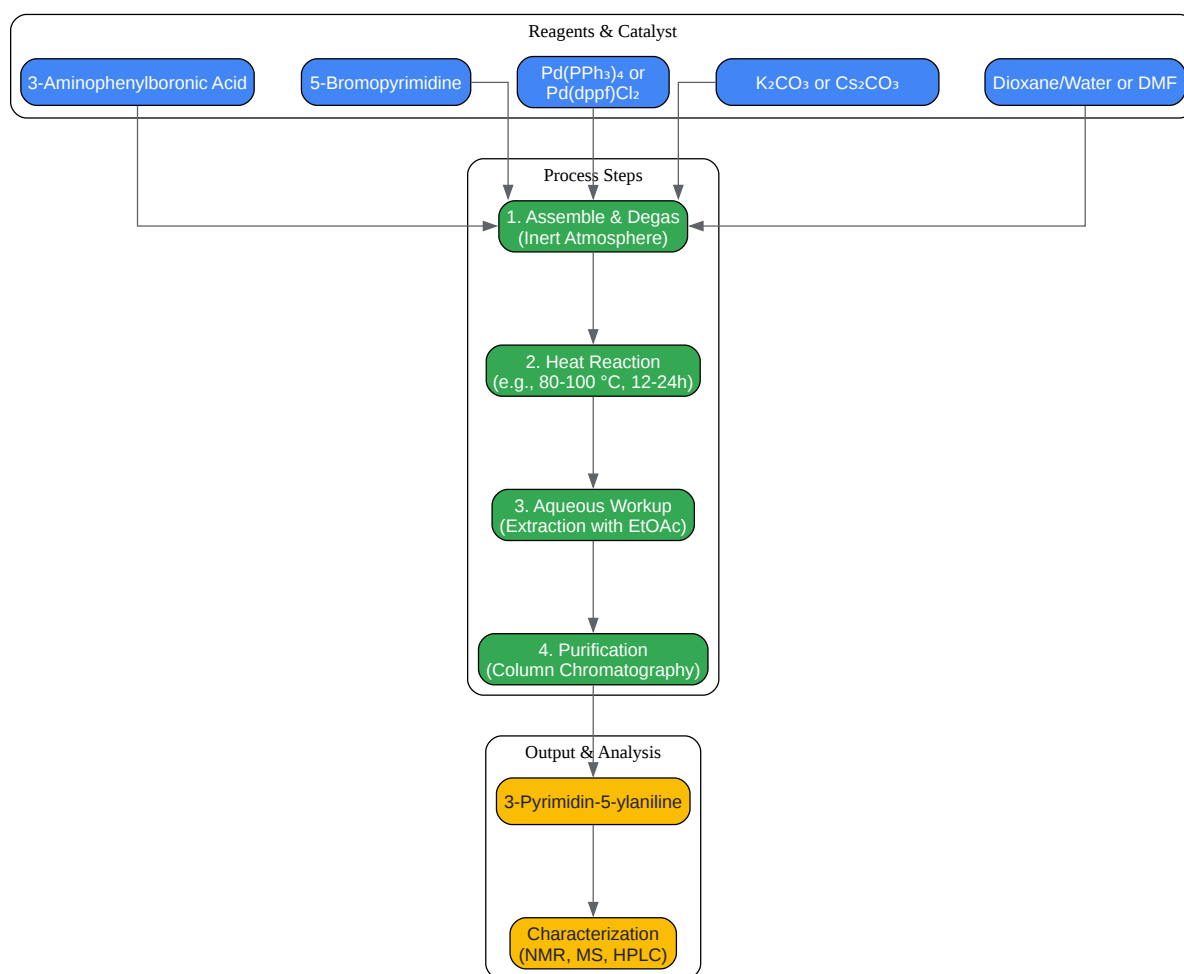
Synthesis and Characterization: A Validated Protocol

The most reliable and scalable method for constructing the C-C bond in **3-Pyrimidin-5-ylaniline** is the Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction offers high yields, excellent functional group tolerance, and is a cornerstone of modern organic synthesis.[7][8]

Plausible Synthetic Route: Suzuki-Miyaura Coupling

The logical disconnection for this target involves coupling an aniline-containing boronic acid or ester with a halogenated pyrimidine. The following protocol is a representative, field-proven procedure adapted from the synthesis of analogous biaryl amines and may require optimization for specific laboratory conditions.[7][9]

Diagram 2: Suzuki-Miyaura Synthesis Workflow

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Caption: Generalized workflow for the synthesis of **3-Pyrimidin-5-ylaniline**.

Experimental Protocol

Materials:

- 5-Bromopyrimidine (1.0 eq)
- 3-Aminophenylboronic acid (1.2 eq)
- Palladium Catalyst (e.g., Pd(PPh₃)₄, 0.03 eq)
- Base (e.g., K₂CO₃, 2.5 eq)
- Solvent (e.g., 1,4-Dioxane and Water, 4:1 ratio)
- Ethyl Acetate (for extraction)
- Brine (for washing)
- Anhydrous Sodium Sulfate (for drying)
- Silica Gel (for chromatography)

Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask, add 5-bromopyrimidine, 3-aminophenylboronic acid, potassium carbonate, and the palladium catalyst.
- **Inert Atmosphere:** Seal the flask with a septum, and purge with an inert gas (Argon or Nitrogen) for 10-15 minutes.
- **Solvent Addition:** Add the degassed dioxane/water solvent mixture via syringe. The reaction mixture should be stirred vigorously.
- **Heating:** Heat the reaction to 90 °C and maintain for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS until the starting material is consumed.

- **Work-up:** Cool the reaction to room temperature. Dilute the mixture with water and transfer to a separatory funnel. Extract the aqueous layer three times with ethyl acetate.
- **Washing and Drying:** Combine the organic layers and wash with brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel, typically using a hexane/ethyl acetate gradient, to afford pure **3-Pyrimidin-5-ylaniline**.

Characterization

The identity and purity of the synthesized compound should be confirmed using standard analytical techniques:

- **¹H NMR:** The proton NMR spectrum is expected to show distinct signals for the three protons on the pyrimidine ring (one singlet for H2, one singlet for H4/H6) and the four protons on the aniline ring (typically appearing as multiplets in the aromatic region), in addition to a broad singlet for the -NH₂ protons.
- **¹³C NMR:** The carbon NMR will show 10 distinct signals corresponding to the 10 carbon atoms in the molecule.
- **Mass Spectrometry (MS):** ESI-MS should show a prominent [M+H]⁺ ion corresponding to the calculated molecular weight (m/z ≈ 172.08).
- **High-Performance Liquid Chromatography (HPLC):** HPLC analysis is used to determine the purity of the final compound, which should typically be >97% for use in drug discovery applications.

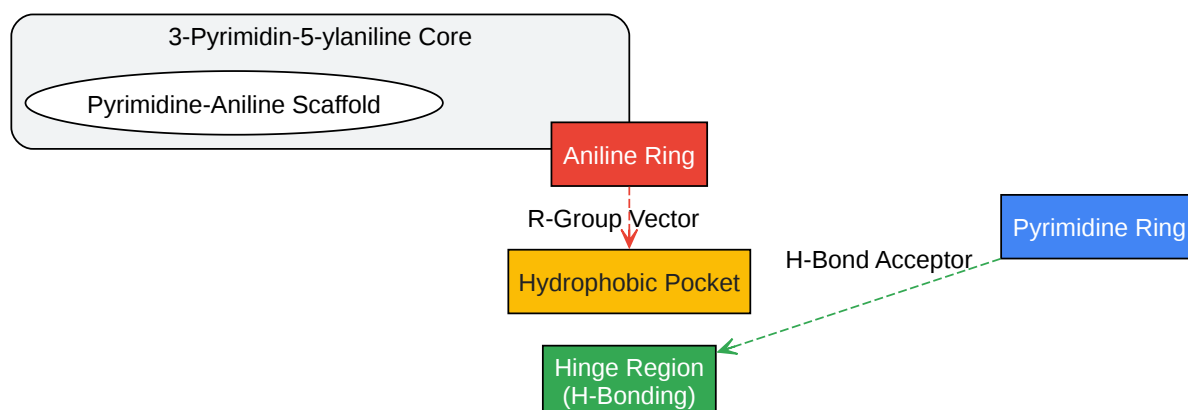
Application in Drug Discovery: A Kinase Inhibitor Scaffold

The true value of **3-Pyrimidin-5-ylaniline** lies in its application as a foundational core for potent and selective kinase inhibitors. The pyrimidine nitrogen atoms frequently act as hydrogen bond acceptors, anchoring the inhibitor to the "hinge region" of the kinase ATP-binding pocket. The aniline nitrogen provides a crucial vector for chemical modification,

allowing for the introduction of side chains that can occupy adjacent hydrophobic pockets, thereby enhancing both potency and selectivity.[3]

Numerous research programs and patents describe the use of aniline-pyrimidine derivatives as inhibitors of critical cancer-related kinases such as Polo-like kinase 4 (PLK4), Spleen tyrosine kinase (Syk), Janus kinases (JAKs), and Bruton's tyrosine kinase (BTK).[2][10][11]

Diagram 3: Role as a Kinase Inhibitor Pharmacophore



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Caption: Interaction model of the scaffold within a kinase active site.

Safety and Handling

As a research chemical, **3-Pyrimidin-5-ylaniline** should be handled with appropriate care in a laboratory setting.

- Hazard Classification: The compound is classified as an irritant.[12]
- Handling: Use standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Handle in a well-ventilated area or a chemical fume hood.

- Storage: Store in a tightly sealed container in a cool, dry, and dark place (2-8 °C is recommended) to prevent degradation.[6]

Conclusion

3-Pyrimidin-5-ylaniline represents more than just a chemical structure; it is a strategic tool for medicinal chemists. Its robust synthesis via Suzuki-Miyaura coupling makes it readily accessible, while its inherent structural features provide a validated starting point for the development of high-value therapeutics. For researchers in oncology and immunology, a deep understanding of this scaffold's properties and potential is essential for designing the next generation of targeted kinase inhibitors.

References

- Supporting Information for Abnormal N-Heterocyclic Carbene Based Nickel Complex for Catalytic Reduction of Nitroarenes. [Online] Available at: [\[Link\]](#)
- MDPI. Discovery of Novel 2-Substituted Aniline Pyrimidine Based Derivatives as Potent Mer/c-Met Dual Inhibitors with Improvement Bioavailability. [Online] Available at: [\[Link\]](#)
- XiXisys. GHS 11 (Rev.11) SDS for CAS: 69491-59-4. [Online] Available at: [\[Link\]](#)
- Cenmed Enterprises. **3-Pyrimidin-5-ylaniline**. [Online] Available at: [\[Link\]](#)
- Wang, J., et al. (2023). Design, synthesis, and biological evaluation of novel pyrimidin-2-amine derivatives as potent PLK4 inhibitors. RSC Medicinal Chemistry. [Online] Available at: [\[Link\]](#)
- Beilstein Journals. An overview of the key routes to the best selling 5-membered ring heterocyclic pharmaceuticals. [Online] Available at: [\[Link\]](#)
- Google Patents. Pyridine and isoquinoline derivatives as syk- and jak-kinase inhibitors.
- Zhang, W., et al. (2016). Synthesis and biological evaluation of 3-(piperidin-4-yl)isoxazolo[4,5-d]pyrimidine derivatives as novel PI3Kδ inhibitors. Chinese Chemical Letters. [Online] Available at: [\[Link\]](#)

- Google Patents. Compositions and methods for the production of pyrimidine and pyridine compounds with btk inhibitory activity.
- CORE. ¹H and ¹³C NMR spectra of 3-S-Alkyl-N-Phenyl 1,4-phenylenediamines and their cyclization products, 2H-1,4-benzothiazin-3(4H)-o. [Online] Available at: [\[Link\]](#)
- PubChem. Ketoprofen. [Online] Available at: [\[Link\]](#)
- PubChem. Acesulfame. [Online] Available at: [\[Link\]](#)
- PubChem. Aniline. [Online] Available at: [\[Link\]](#)
- BindingDB. Patents In BindingDB. [Online] Available at: [\[Link\]](#)
- Radi, M., et al. (2015). Design, Synthesis and Biological Investigation of 2-Anilino Triazolopyrimidines as Tubulin Polymerization Inhibitors with Anticancer Activities. *Molecules*. [Online] Available at: [\[Link\]](#)
- Burger, M. T., et al. (2015). Identification of N-(4-((1R,3S,5S)-3-Amino-5-methylcyclohexyl)pyridin-3-yl)-6-(2,6-difluorophenyl)-5-fluoropicolinamide (PIM447), a Potent and Selective Proviral Insertion Site of Moloney Murine Leukemia (PIM) 1, 2, and 3 Kinase Inhibitor. *Journal of Medicinal Chemistry*. [Online] Available at: [\[Link\]](#)

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Sources

- 1. mdpi.com [mdpi.com]
- 2. Design, synthesis, and biological evaluation of novel pyrimidin-2-amine derivatives as potent PLK4 inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Design, Synthesis and Biological Investigation of 2-Anilino Triazolopyrimidines as Tubulin Polymerization Inhibitors with Anticancer Activities - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. 3-Pyrimidin-5-ylaniline | 69491-59-4 [sigmaaldrich.com]

- 5. 3-(Pyrimidin-5-yl)aniline | CymitQuimica [cymitquimica.com]
- 6. 69491-59-4|3-(Pyrimidin-5-yl)aniline|BLD Pharm [bldpharm.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. WO2012041476A1 - Pyridine and isoquinoline derivatives as syk- and jak-kinase inhibitors - Google Patents [patents.google.com]
- 11. WO2012170976A2 - Compositions and methods for the production of pyrimidine and pyridine compounds with btk inhibitory activity - Google Patents [patents.google.com]
- 12. fishersci.co.uk [fishersci.co.uk]
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